

An In-depth Technical Guide to 3-ethylphenyl 2-bromoethyl ether

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Compound of Interest

Compound Name: 1-(2-Bromoethoxy)-3-ethylbenzene

CAS No.: 125797-09-3

Cat. No.: B139937

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This guide provides a comprehensive overview of 3-ethylphenyl 2-bromoethyl ether, a versatile chemical intermediate with significant potential in research and development, particularly within the pharmaceutical and materials science sectors. This document will delve into the compound's chemical structure, synthesis, characterization, and known applications, offering valuable insights for researchers, scientists, and drug development professionals.

Introduction to 3-ethylphenyl 2-bromoethyl ether

3-ethylphenyl 2-bromoethyl ether is an aromatic ether containing both an ethylphenyl group and a bromoethyl moiety. This unique combination of functional groups makes it a valuable building block in organic synthesis. The presence of the bromine atom provides a reactive site for nucleophilic substitution reactions, while the aromatic ring can be further functionalized. The ether linkage is generally stable under many reaction conditions.

Chemical Structure:

Caption: Chemical structure of 3-ethylphenyl 2-bromoethyl ether.

Synthesis of 3-ethylphenyl 2-bromoethyl ether

The most common and efficient method for synthesizing 3-ethylphenyl 2-bromoethyl ether is through the Williamson ether synthesis.^{[1][2][3]} This reaction involves the nucleophilic substitution of a halide by an alkoxide or, in this case, a phenoxide.

Two-Step Synthesis Approach

A reliable two-step approach is often employed for the synthesis of this compound.

Step 1: Synthesis of 2-(3-ethylphenoxy)ethanol

The first step involves the reaction of 3-ethylphenol with a suitable two-carbon building block containing a hydroxyl group and a leaving group. A common reagent for this is 2-chloroethanol or ethylene oxide. The reaction with 2-chloroethanol is typically carried out in the presence of a base to deprotonate the phenol.

Step 2: Bromination of 2-(3-ethylphenoxy)ethanol

The resulting alcohol, 2-(3-ethylphenoxy)ethanol, is then converted to the corresponding bromide. This can be achieved using various brominating agents such as phosphorus tribromide (PBr_3) or thionyl bromide (SOBr_2).^[4]

Direct Synthesis via Williamson Ether Synthesis

A more direct, one-pot synthesis can also be achieved by reacting 3-ethylphenol with an excess of 1,2-dibromoethane in the presence of a base.^[5] This method leverages the Williamson ether synthesis pathway where the phenoxide, generated in situ, reacts with one of the bromine atoms of 1,2-dibromoethane.

Caption: General workflow for the direct synthesis of 3-ethylphenyl 2-bromoethyl ether.

Experimental Protocol: Direct Synthesis

The following is a representative protocol for the direct synthesis of 3-ethylphenyl 2-bromoethyl ether.

Materials:

- 3-Ethylphenol[6][7]
- 1,2-Dibromoethane
- Potassium Carbonate (anhydrous)[5]
- Acetone (anhydrous)

Procedure:

- To a solution of 3-ethylphenol (1.0 eq) in anhydrous acetone, add anhydrous potassium carbonate (3.0 eq).[5]
- Stir the mixture vigorously at room temperature for 15-20 minutes.
- Add 1,2-dibromoethane (3.0 eq) to the reaction mixture.
- Heat the mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and filter off the inorganic salts.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., hexane/ethyl acetate).

Note: The reaction conditions, including the choice of base and solvent, can influence the yield and purity of the product. For instance, using a stronger base like sodium hydride in a solvent like DMF might lead to higher yields but could also promote side reactions.[8]

Characterization and Physicochemical Properties

The structural confirmation and purity assessment of the synthesized 3-ethylphenyl 2-bromoethyl ether are crucial. This is typically achieved through a combination of spectroscopic techniques and physical property measurements.

Property	Value
Molecular Formula	C ₁₀ H ₁₃ BrO
Molecular Weight	229.11 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	Not readily available, but expected to be elevated due to the molecular weight.
Solubility	Soluble in common organic solvents (e.g., dichloromethane, ethyl acetate, acetone). Insoluble in water.

Spectroscopic Data:

- ¹H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum is expected to show characteristic signals for the ethyl group (a triplet and a quartet), the aromatic protons, and the two methylene groups of the bromoethyl ether moiety (two triplets).
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The carbon NMR spectrum will display distinct peaks for each unique carbon atom in the molecule.
- IR (Infrared) Spectroscopy: The IR spectrum should exhibit characteristic absorption bands for the C-O-C ether linkage, aromatic C-H stretching, and aliphatic C-H stretching.
- Mass Spectrometry (MS): The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns, including a prominent peak corresponding to the loss of the bromine atom.

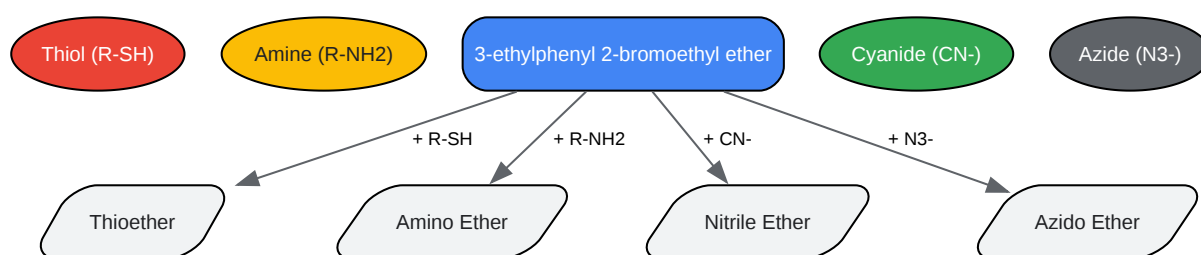
Chemical Reactivity and Applications

The reactivity of 3-ethylphenyl 2-bromoethyl ether is primarily dictated by the bromoethyl group, which is susceptible to nucleophilic substitution reactions. This makes it a valuable intermediate for introducing the 3-ethylphenoxyethyl moiety into various molecules.

Nucleophilic Substitution Reactions

The bromine atom serves as a good leaving group, allowing for reactions with a wide range of nucleophiles, including:

- Amines: To form the corresponding amino ethers, which are common scaffolds in medicinal chemistry.
- Thiols: To produce thioethers.
- Cyanide: To introduce a nitrile group, which can be further elaborated.
- Azide: For the synthesis of azido compounds, which are precursors to amines or can be used in "click" chemistry.



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Caption: Key nucleophilic substitution reactions of 3-ethylphenyl 2-bromoethyl ether.

Applications in Drug Discovery and Development

Aryl ethers are prevalent structural motifs in many biologically active compounds. The 3-ethylphenyl 2-bromoethyl ether scaffold can serve as a key intermediate in the synthesis of novel therapeutic agents. Its derivatives have the potential to be explored for a variety of pharmacological activities. While specific applications of this exact molecule in commercial drugs are not widely documented, analogous structures are common in pharmaceuticals. For example, bromoethyl ethers are used in the synthesis of various drug intermediates.[9] The 3-ethylphenol moiety itself is used in the synthesis of fragrances, pharmaceuticals, and agrochemicals.[10]

Applications in Materials Science

The reactivity of the bromoethyl group also allows for the incorporation of the 3-ethylphenoxyethyl unit into polymers and other materials. This could be used to modify the properties of materials, such as their thermal stability, solubility, or optical properties. Poly(arylene ether)s, a class of polymers containing aryl ether linkages, are known for their desirable properties.^[11]

Safety and Handling

3-ethylphenyl 2-bromoethyl ether should be handled with appropriate safety precautions in a well-ventilated fume hood. As with many bromoalkanes, it is likely to be an irritant to the skin, eyes, and respiratory system.^[12] It is also expected to be a flammable liquid.^[13] Always consult the Safety Data Sheet (SDS) before handling this compound. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.

Conclusion

3-ethylphenyl 2-bromoethyl ether is a valuable and versatile chemical intermediate with significant potential in organic synthesis. Its straightforward preparation via the Williamson ether synthesis and the reactivity of its bromoethyl group make it an attractive building block for the synthesis of a wide range of compounds with potential applications in drug discovery, materials science, and other areas of chemical research. Further exploration of the reactivity and applications of this compound is warranted.

References

- Chemistry Steps. (2022, November 13). Williamson Ether Synthesis. Retrieved from [\[Link\]](#)
- Master Organic Chemistry. (2014, October 24). The Williamson Ether Synthesis. Retrieved from [\[Link\]](#)
- Wikipedia. (2021, October 23). Williamson ether synthesis. Retrieved from [\[Link\]](#)
- LibreTexts Chemistry. (n.d.). 12. The Williamson Ether Synthesis. Retrieved from [\[Link\]](#)
- Organic Syntheses. (2007, January 11). Mono-Alkylation of a Phenol with 1,2-Dibromoethane via Williamson Ether Synthesis. Retrieved from [\[Link\]](#)

- LookChem. (n.d.). Cas 592-55-2,2-Bromoethyl ethyl ether. Retrieved from [[Link](#)]
- Wikipedia. (n.d.). 3-Ethylphenol. Retrieved from [[Link](#)]
- PubChem. (n.d.). 3-Ethylphenol. Retrieved from [[Link](#)]
- ACS Publications. (2021, July 27). Versatile Porous Poly(arylene ether)s via Pd-Catalyzed C–O Polycondensation. Retrieved from [[Link](#)]
- University of California, Irvine. (n.d.). Alcohol to Bromide - Common Conditions. Retrieved from [[Link](#)]
- New Jersey Department of Health. (n.d.). BROMOETHYL ETHYL ETHER HAZARD SUMMARY. Retrieved from [[Link](#)]

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Sources

- 1. Williamson Ether Synthesis - Chemistry Steps [[chemistrysteps.com](https://www.chemistrysteps.com)]
- 2. masterorganicchemistry.com [[masterorganicchemistry.com](https://www.masterorganicchemistry.com)]
- 3. lscollge.ac.in [[lscollge.ac.in](https://www.lscollge.ac.in)]
- 4. Alcohol to Bromide - Common Conditions [[commonorganicchemistry.com](https://www.commonorganicchemistry.com)]
- 5. Article | ChemSpider Synthetic Pages [[cssp.chemspider.com](https://www.cssp.chemspider.com)]
- 6. 3-Ethylphenol - Wikipedia [en.wikipedia.org]
- 7. 3-Ethylphenol | C8H10O | CID 12101 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. lookchem.com [[lookchem.com](https://www.lookchem.com)]
- 10. chemimpex.com [[chemimpex.com](https://www.chemimpex.com)]
- 11. par.nsf.gov [[par.nsf.gov](https://www.par.nsf.gov)]

- [12. CAS 592-55-2: 2-Bromoethyl ethyl ether | CymitQuimica \[cymitquimica.com\]](#)
- [13. nj.gov \[nj.gov\]](#)
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